

Proper Disposal Procedures for Nopol

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Compound of Interest

Compound Name: Nopol

Cat. No.: B044374

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This document provides essential safety and logistical information for the proper disposal of **Nopol**, a combustible liquid used as a fragrance ingredient. Adherence to these procedural guidelines is critical for ensuring laboratory safety and environmental protection. This guide is intended for researchers, scientists, and drug development professionals who handle **Nopol**.

Nopol: Key Safety & Hazard Information

Nopol is a colorless to pale yellow viscous liquid with a mild, woody, camphoraceous odor.[1][2][3][4][5] It is classified as a hazardous chemical and presents several risks that necessitate careful handling and disposal.

Primary Hazards:

- **Health Hazards:** Harmful if swallowed, causes skin irritation, and causes serious eye irritation.[2][3][6][7] It may also cause an allergic skin reaction.[2][7]
- **Environmental Hazards:** Harmful to aquatic life with long-lasting effects.[2] Therefore, it must not be allowed to enter drains, sewers, or waterways.[3][7]
- **Physical Hazards:** It is a combustible liquid with a flash point of approximately 98°C / 208.4°F.[6]

Data Presentation: Physicochemical Properties

The following table summarizes key quantitative data for **Nopol**.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈ O	[2][5]
Molecular Weight	~166.26 g/mol	[2][5]
Appearance	Colorless to pale yellow viscous liquid	[2][3][4]
Boiling Point	230 - 240 °C (446 - 464 °F)	[2][6]
Flash Point	98 °C (208.4 °F)	[6]
Density	~0.974 g/cm ³	[6]
Solubility	Insoluble in water; Soluble in organic solvents and oils	[2][4][5]

Essential Safety Protocol: Personal Protective Equipment (PPE)

Before handling or preparing **Nopol** for disposal, all personnel must wear appropriate PPE to prevent exposure.

- Eye and Face Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear appropriate protective gloves (e.g., chemically resistant) and clothing to prevent skin exposure.[3][6]
- Respiratory Protection: Ensure adequate ventilation. If ventilation is insufficient, a respirator may be required.[3][8]

Step-by-Step Disposal Protocol

Disposal of **Nopol** must be conducted in accordance with local, regional, and national regulations. Under no circumstances should **Nopol** be disposed of down the drain or in regular trash.[7][9]

Step 1: Waste Characterization and Segregation

- Characterize all waste containing **Nopol** (including pure **Nopol**, solutions, and contaminated materials) as hazardous chemical waste.[\[7\]](#)[\[9\]](#)
- Segregate **Nopol** waste from other incompatible waste streams, particularly strong oxidizing agents.[\[3\]](#)[\[6\]](#)

Step 2: Proper Containerization

- Use a suitable, leak-proof, and chemically compatible container for waste collection. The container must have a secure screw-top cap.[\[9\]](#)[\[10\]](#)
- Ensure the container is in good condition, free from cracks or damage.[\[9\]](#)
- Keep the waste container closed except when adding waste.[\[9\]](#)

Step 3: Accurate Labeling

- Affix a "Hazardous Waste" label to the container as soon as waste is first added.[\[9\]](#)[\[10\]](#)
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Nopol**" or "2-(6,6-dimethyl-2-bicyclo[3.1.1]hept-2-enyl)ethanol." Do not use abbreviations or formulas.[\[10\]](#)
 - A clear indication of the hazards (e.g., "Combustible," "Irritant").
 - The accumulation start date.
 - The name and contact information of the generating researcher or lab.[\[10\]](#)

Step 4: Safe Interim Storage

- Store the labeled hazardous waste container in a designated, well-ventilated satellite accumulation area.
- Store it away from heat, sparks, and open flames.[\[3\]](#)

- Ensure secondary containment is used to capture any potential leaks.[9]

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[6][7]
- Follow all institutional procedures for waste pickup requests.

Accidental Release and Spill Protocol

Step 1: Ensure Personnel Safety

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation and eliminate all sources of ignition (no smoking, flares, sparks, or flames).[3][7][8]
- Wear the appropriate PPE as described in Section 3. Avoid breathing vapors.[3]

Step 2: Containment and Cleanup

- Prevent the spill from entering drains or waterways.[3][7]
- For small spills, absorb the material with a non-combustible, inert absorbent such as dry sand, earth, or vermiculite.[3][7]
- Collect the absorbed material and contaminated soil into a suitable, labeled container for hazardous waste disposal. Use spark-proof tools for collection.[8]

Step 3: Decontamination

- Clean the spill area thoroughly with soap and water. Collect all cleaning materials for disposal as hazardous waste.

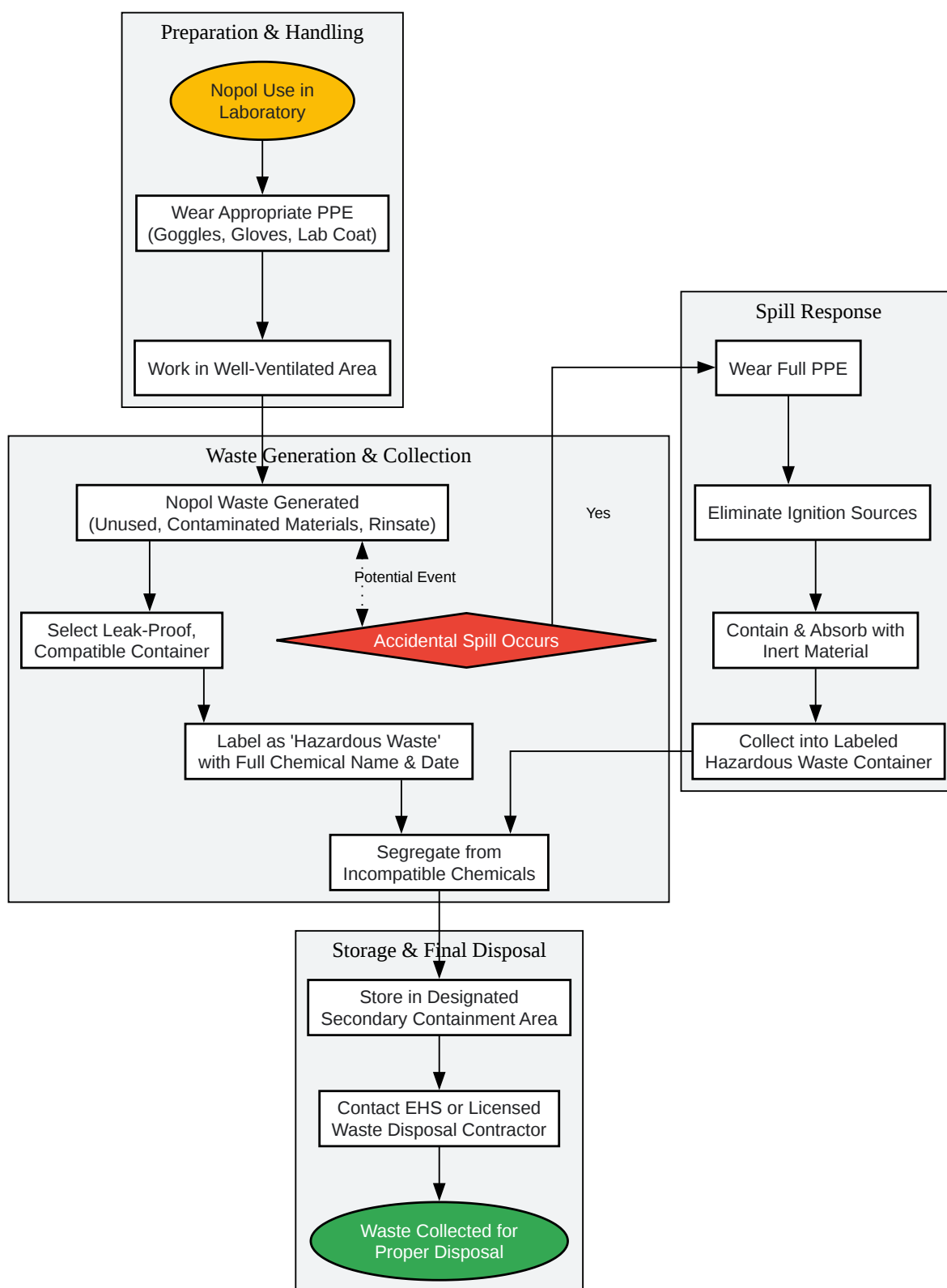
Disposal of Empty Containers

Empty containers that held **Nopol** may retain product residue and must be managed carefully.
[7]

- Procedure: The preferred method is to triple-rinse the container with a suitable solvent (such as ethanol) that can dissolve **Nopol**.[\[9\]](#)
- Important: Collect all rinsate (the solvent used for rinsing) as hazardous waste and place it in a properly labeled container.[\[9\]](#)
- After triple-rinsing and air drying, the defaced (label removed or blacked out) container may be disposed of in the regular trash, pending institutional and local regulations.[\[9\]](#)[\[11\]](#)

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper handling and disposal of **Nopol** waste.



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Caption: **Nopol** Disposal Decision and Operational Workflow.

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